

An In-depth Technical Guide to 1,2-Dimethylcyclopentene

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Compound of Interest

Compound Name: 1,2-Dimethylcyclopentene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular properties, synthesis, and characterization of **1,2-Dimethylcyclopentene**, a cyclic alkene of interest in organic synthesis and as a potential building block in the development of novel chemical entities.

Core Molecular Information

1,2-Dimethylcyclopentene is a hydrocarbon with the chemical formula C_7H_{12} .^[1] It is a flammable liquid and requires careful handling in a laboratory setting.

Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for **1,2-Dimethylcyclopentene**, compiled from various chemical databases.

Property	Value
Molecular Formula	C ₇ H ₁₂
Molecular Weight	96.17 g/mol
CAS Number	765-47-9
Boiling Point	105.8 °C at 760 mmHg
Melting Point	-90.4 °C
Density	0.815 g/cm ³
Refractive Index	1.456
Vapor Pressure	33.9 mmHg at 25°C
LogP	2.50670
Exact Mass	96.093900383 Da

Experimental Protocols

A common and effective method for the synthesis of **1,2-Dimethylcyclopentene** is the acid-catalyzed dehydration of 1,2-dimethylcyclopentanol. This elimination reaction proceeds via an E1 mechanism.

Protocol: Acid-Catalyzed Dehydration of 1,2-Dimethylcyclopentanol

This protocol is adapted from established procedures for the dehydration of cyclic alcohols.

Materials:

- 1,2-Dimethylcyclopentanol
- 85% Phosphoric acid (H₃PO₄) or concentrated Sulfuric acid (H₂SO₄)
- 5% Sodium bicarbonate (NaHCO₃) solution
- Anhydrous sodium sulfate (Na₂SO₄)

- Boiling chips
- Round-bottom flask (50 mL)
- Fractional distillation apparatus
- Separatory funnel
- Erlenmeyer flask

Procedure:

- **Reaction Setup:** In a 50 mL round-bottom flask, place the desired amount of 1,2-dimethylcyclopentanol and add a few boiling chips.
- **Acid Addition:** Carefully and with swirling, add a catalytic amount of 85% phosphoric acid or concentrated sulfuric acid to the flask.
- **Distillation:** Assemble a fractional distillation apparatus with the round-bottom flask. Gently heat the mixture using a heating mantle. The **1,2-Dimethylcyclopentene** product will co-distill with water as it is formed. Collect the distillate in a receiving flask.
- **Work-up:** Transfer the collected distillate to a separatory funnel.
- **Neutralization:** Add 5% sodium bicarbonate solution to the separatory funnel to neutralize any remaining acid. Stopper the funnel, shake gently, and vent frequently to release any pressure from the evolution of CO₂. Allow the layers to separate and then discard the lower aqueous layer.
- **Washing:** Wash the organic layer with water, separate, and discard the aqueous layer.
- **Drying:** Transfer the organic layer to a clean, dry Erlenmeyer flask and add a small amount of anhydrous sodium sulfate to remove any residual water. Swirl the flask and let it stand for 10-15 minutes.
- **Isolation:** Decant or filter the dried liquid to obtain the crude **1,2-Dimethylcyclopentene**. For higher purity, a final fractional distillation can be performed.

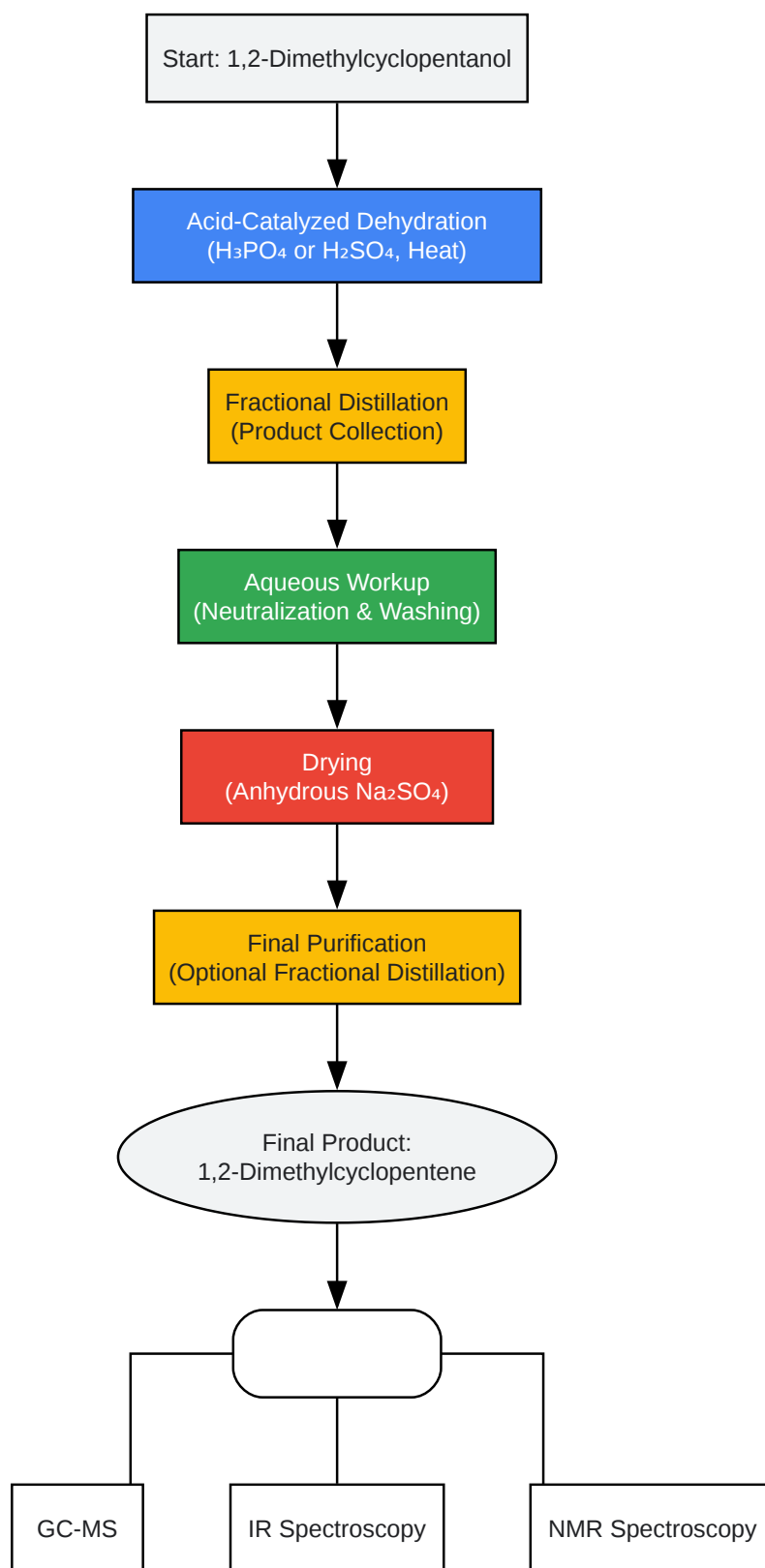
Characterization:

The identity and purity of the synthesized **1,2-Dimethylcyclopentene** can be confirmed using the following analytical techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity of the product and identify any isomeric byproducts.
- Infrared (IR) Spectroscopy: To confirm the presence of a C=C bond and the absence of the -OH group from the starting alcohol.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the chemical structure of the final product.

Synthesis and Characterization Workflow

The following diagram illustrates the logical workflow for the synthesis and subsequent characterization of **1,2-Dimethylcyclopentene**.



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Synthesis and characterization workflow for **1,2-Dimethylcyclopentene**.

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References

- 1. homework.study.com [homework.study.com]
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